

Application Note: 3-Cyclopropyl-2-methoxybenzoic Acid in Advanced Drug Discovery

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Compound of Interest

Compound Name: 3-cyclopropyl-2-methoxybenzoic acid

CAS No.: 2723403-79-8

Cat. No.: B6276067

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Target Audience: Researchers, Medicinal Chemists, and Drug Development Professionals

Compound: **3-Cyclopropyl-2-methoxybenzoic acid** (CAS: 2723403-79-8)

Executive Summary & Mechanistic Significance

In modern medicinal chemistry, the strategic decoration of phenyl rings with specific sterically and electronically demanding groups is paramount for optimizing target affinity and pharmacokinetic properties. **3-Cyclopropyl-2-methoxybenzoic acid** has emerged as a highly versatile pharmaceutical intermediate, primarily utilized in the synthesis of novel mitochondrial uncouplers and Methionine Aminopeptidase 2 (MetAP2) inhibitors[1][2].

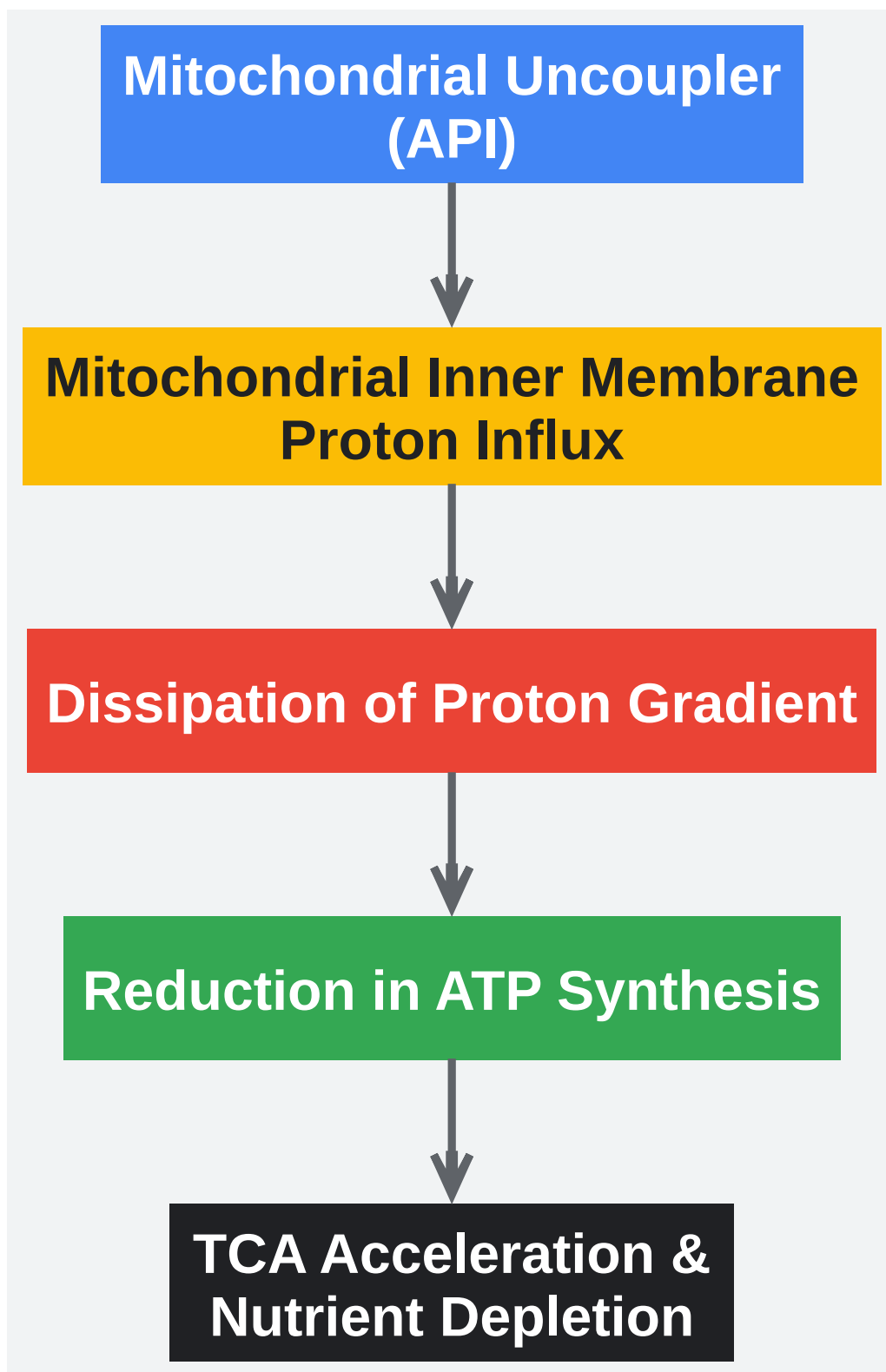
Structure-Activity Relationship (SAR) Insights

As a Senior Application Scientist, I frequently observe that the success of an Active Pharmaceutical Ingredient (API) hinges on the conformational locks introduced during the intermediate stage.

- The Methoxy Group (Ortho-position): The presence of the ortho-methoxy group induces a severe steric clash with the adjacent carboxylic acid (or resulting amide bond in the final API). This forces the carbonyl group out of the plane of the phenyl ring, locking the molecule into a specific three-dimensional conformation required for binding to deep hydrophobic pockets in target proteins.
- The Cyclopropyl Group (Meta-position): The cyclopropyl ring provides a unique balance of lipophilicity (enhancing LogP) and metabolic stability. Unlike linear alkyl chains (e.g., propyl groups) which are highly susceptible to cytochrome P450-mediated -oxidation, the strained cyclopropyl ring resists rapid degradation while effectively occupying lipophilic space[3].

Primary Applications in Therapeutics

- Mitochondrial Uncouplers (e.g., MB1-47 analogs): Amide derivatives of this intermediate act as chemical uncouplers of the mitochondrial inner membrane. By facilitating proton influx independent of ATP synthase, they dissipate the proton gradient. This forces cancer cells (such as pancreatic ductal adenocarcinoma) to accelerate the TCA cycle and exhaust critical nutrients like glutamine, effectively reversing the Warburg effect and halting tumor proliferation[1][3].
- MetAP2 Inhibitors (Sulphones): Ester and amide derivatives are utilized in the synthesis of anti-obesity agents. These compounds modulate MetAP2, leading to increased fat oxidation and reduced food consumption[2].



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Mechanistic pathway of mitochondrial uncouplers in metabolic reprogramming.

Analytical Specifications & Quality Control

Before proceeding to synthesis or downstream coupling, the intermediate must meet rigorous analytical specifications to ensure it does not introduce reactive impurities (such as des-bromo or homocoupled byproducts) into the final API synthesis.

Parameter	Specification	Analytical Method
Appearance	White to off-white crystalline powder	Visual Inspection
Purity (HPLC)	98.0%	Reverse-Phase HPLC (UV at 254 nm)
Molecular Weight	192.21 g/mol	LC-MS (ESI-)
Target $m/z[M-H]^-$	191.1	LC-MS (ESI-)
1H NMR ($CDCl_3$)	Conforms to structure	400 MHz NMR

Experimental Protocols

The following protocols detail the upstream synthesis of the intermediate and its downstream application. Every step is designed with built-in causality and self-validating checkpoints to ensure reproducibility.

Protocol 1: Synthesis of 3-Cyclopropyl-2-methoxybenzoic Acid via Suzuki-Miyaura Coupling

Objective: To install the cyclopropyl group via a palladium-catalyzed cross-coupling reaction.

Reagents:

- 3-Bromo-2-methoxybenzoic acid (1.0 eq)
- Cyclopropylboronic acid (1.5 eq)
- Palladium(II) acetate ($Pd(OAc)_2$, 0.05 eq)

- Tricyclohexylphosphine (PCy₃, 0.10 eq)
- Potassium phosphate tribasic (K₃PO₄, 3.0 eq)
- Solvent: Toluene / H₂O (5:1 v/v)

Methodology & Causality:

- Preparation & Degassing: Charge a round-bottom flask with 3-bromo-2-methoxybenzoic acid, cyclopropylboronic acid, and K₃PO₄. Add the Toluene/H₂O solvent mixture. Sparge the solution with N₂ for 15 minutes.
 - Causality: Oxygen rapidly oxidizes electron-rich phosphine ligands (PCy₃) and degrades the active Pd(0) species. Thorough degassing is non-negotiable to prevent catalyst death.
- Catalyst Addition & Heating: Under a positive N₂ flow, add Pd(OAc)₂ and PCy₃. Heat the reaction mixture to 100°C for 16 hours.
 - Causality: Cyclopropylboronic acid is sterically hindered and significantly less reactive than standard aryl boronic acids. The bulky, electron-rich PCy₃ ligand is specifically chosen to accelerate both the oxidative addition of the aryl bromide and the transmetalation step.
- Self-Validating Workup: Cool the reaction to room temperature. Dilute with Ethyl Acetate (EtOAc) and extract with 1M NaOH. Discard the organic layer.
 - Validation: The target product is a carboxylic acid, which forms a water-soluble sodium salt in basic conditions. Extracting into the aqueous layer leaves unreacted phosphine ligands, Pd residues, and homocoupled organic impurities in the discarded organic layer, acting as a highly efficient preliminary purification.
- Isolation: Acidify the aqueous layer to pH 2 using concentrated HCl. Extract the precipitated product with fresh EtOAc. Dry over Na₂SO₄, filter, and concentrate in vacuo to yield the title compound.

Protocol 2: Downstream API Synthesis via High-Temperature Amide Coupling

Objective: To synthesize a mitochondrial uncoupler API by coupling the intermediate with a deactivated heterocyclic amine^[1].

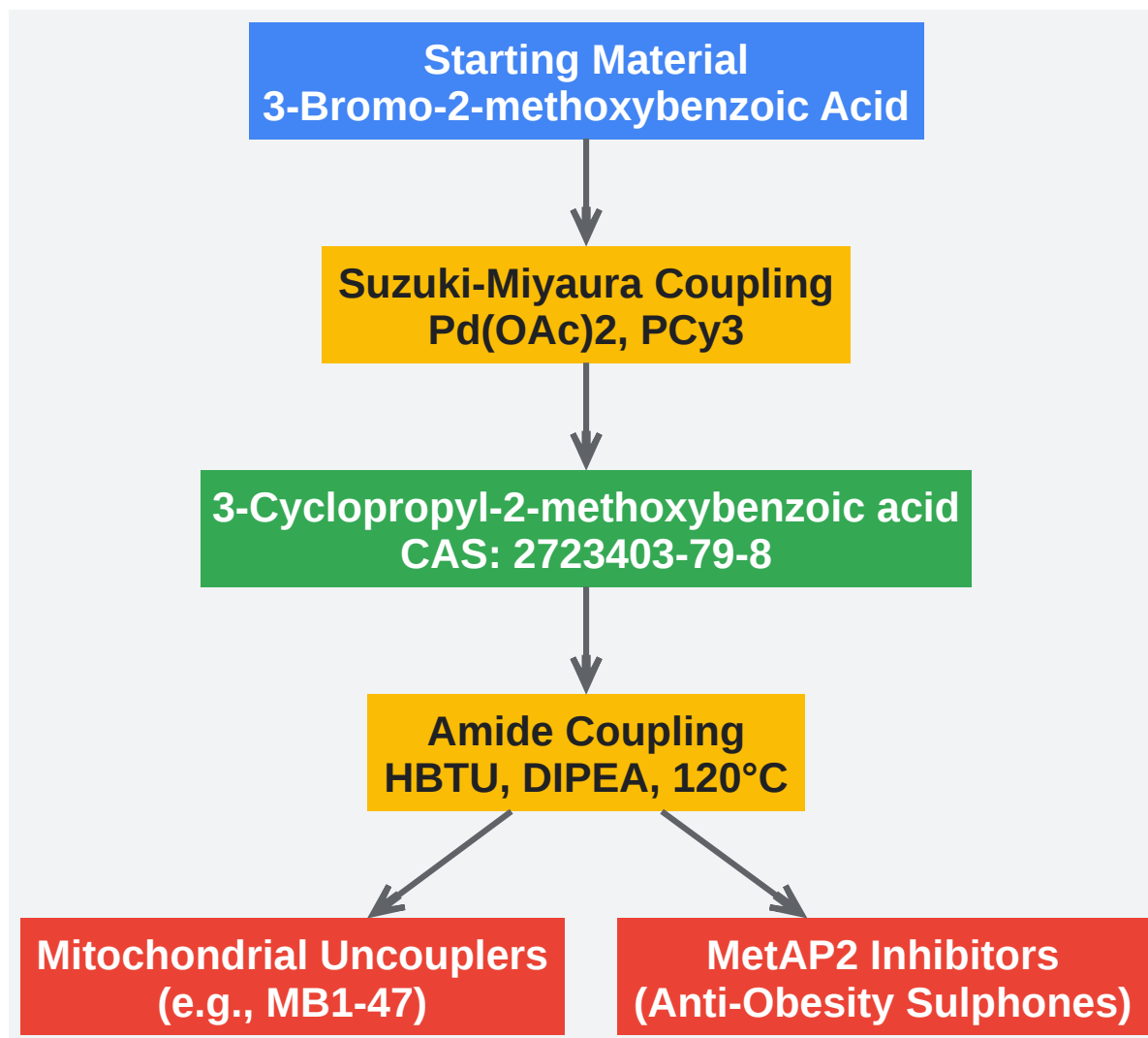
Reagents:

- **3-Cyclopropyl-2-methoxybenzoic acid** (1.0 eq)
- HBTU (1.2 eq)
- N,N-Diisopropylethylamine (DIPEA, 3.0 eq)
- 6-(Trifluoromethyl)benzo[d]thiazol-2-amine (0.8 eq)
- Solvent: Anhydrous DMF

Methodology & Causality:

- Pre-Activation: Dissolve **3-cyclopropyl-2-methoxybenzoic acid** and HBTU in anhydrous DMF. Add DIPEA dropwise. Stir at room temperature for 15 minutes.
 - Causality: HBTU requires a non-nucleophilic base (DIPEA) to form the active OBt-ester. Pre-activating the acid ensures complete conversion before the amine is introduced, preventing the amine from reacting with the coupling reagent to form guanidinium byproducts.
- Coupling: Add the aminobenzothiazole derivative. Seal the vessel and heat to 120°C for 24 hours^[1].
 - Causality: Heterocyclic amines, particularly those bearing electron-withdrawing groups like -CF₃, are exceptionally poor nucleophiles. Standard room-temperature coupling conditions will fail. High thermal energy is required to overcome the activation barrier for nucleophilic attack on the active ester.

- Self-Validating Workup: Cool to room temperature, dilute with EtOAc, and wash sequentially with 1M HCl, saturated NaHCO₃, and brine.
 - Validation: The 1M HCl wash removes unreacted amine and DIPEA. The NaHCO₃ wash removes unreacted carboxylic acid and acidic HBTU byproducts. A TLC check (Hexanes/EtOAc 1:1) should reveal a single, clean spot with a higher value than the starting acid, confirming the success of the self-validating wash sequence.



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Synthetic workflow and downstream API applications of **3-cyclopropyl-2-methoxybenzoic acid**.

References

- "WO2017201313A1 - Novel mitochondrial uncouplers for treatment of metabolic diseases and cancer", Google Patents.
- "CN102639494B - Sulphones and preparation and application thereof", Google Patents.
- "3-bromo-5-chloro-2-methoxybenzoic acid - CAS号66237-57-8", Molaid.

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Sources

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- To cite this document: BenchChem. [Application Note: 3-Cyclopropyl-2-methoxybenzoic Acid in Advanced Drug Discovery]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b6276067/docs#application-note-3-cyclopropyl-2-methoxybenzoic-acid-in-advanced-drug-discovery>]

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